

application of 4-phenyl-1-butanol in fragrance and perfumery

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Compound of Interest

Compound Name: 4-Phenyl-1-butanol

Cat. No.: B1666560

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An In-Depth Guide to the Application of **4-Phenyl-1-Butanol** in Fragrance and Perfumery

Introduction: Unveiling 4-Phenyl-1-Butanol

4-Phenyl-1-butanol, an aromatic alcohol with the chemical formula $C_{10}H_{14}O$, is a significant ingredient in the palette of modern perfumers and fragrance chemists. Structurally, it features a phenyl group attached to a four-carbon chain that terminates with a hydroxyl group.^[1] This unique molecular architecture, combining a hydrophobic aromatic ring with a polar alcohol function, gives it distinctive olfactory properties and functional versatility in fragrance formulations.^{[1][2]} While it has been detected in trace amounts in some natural sources like *Lavandula stoechas*, the material used in perfumery is predominantly produced synthetically to ensure purity and consistency.^{[1][3]} Its primary application lies in the fragrance industry, where it is valued for its unique scent profile and its ability to act as a modifier and fixative.^{[1][2]}

Physicochemical and Olfactory Profile

A comprehensive understanding of a fragrance material begins with its fundamental properties. **4-Phenyl-1-butanol** is a colorless to pale yellow liquid with a characteristic odor profile that is key to its application.^[1]

Property	Value	References
CAS Number	3360-41-6	[4]
Molecular Formula	C ₁₀ H ₁₄ O	[4]
Molecular Weight	150.22 g/mol	[4]
Appearance	Colorless to light yellow clear liquid	[1]
Boiling Point	140-142 °C @ 14 mmHg	[4]
Density	~0.984 g/mL at 20 °C	[5]
Refractive Index	~1.521 at 20 °C	[5]
Solubility	Soluble in alcohol; almost insoluble in water	[4][5]
Flash Point	>110 °C (>230 °F)	[4][5]
Odor Type	Floral, Rosy, Herbaceous, Woody	[2][4][5]
Odor Description	A mild and sweet floral scent with distinct rosy and herbaceous notes, often described with a subtle woody undertone.[2][4][5]	

Role and Application in Fragrance Formulations

The utility of **4-phenyl-1-butanol** in perfumery is multifaceted, extending beyond its primary scent contribution.

- **Primary Scent Contributor:** The dominant character of **4-phenyl-1-butanol** is its soft, floral-rose scent.[4][6] It imparts a natural, slightly green, and herbaceous quality to rose and other floral accords, moving them away from a simple, sweet profile towards a more complex and realistic "living flower" scent.

- **Blender and Modifier:** It serves as an excellent blender, bridging the gap between the fresh top notes and the heavier middle and base notes of a fragrance. Its unique profile can modify and enhance other floral ingredients, such as phenylethyl alcohol or citronellol, adding depth and richness.
- **Fixative Properties:** Due to its relatively high boiling point and molecular weight, **4-phenyl-1-butanol** has a low volatility. This allows it to act as a fixative, slowing the evaporation of more volatile components in a fragrance, thereby increasing the overall longevity of the scent on the skin or in a product.[2] This makes it particularly valuable in high-end perfumes, as well as in skin care and household products where sustained fragrance release is desired.[2]
- **Recommended Usage:** Industry guidelines suggest usage levels of up to 0.5% in the final fragrance concentrate, allowing for significant creative impact without overwhelming the composition.[4]

Application Protocols for Researchers and Formulators

The following protocols provide a structured approach for evaluating and utilizing **4-phenyl-1-butanol** in a research and development setting.

Protocol 1: Olfactory Evaluation and Characterization

Objective: To systematically evaluate the odor profile of **4-phenyl-1-butanol** to understand its character, intensity, and substantivity over time.

Causality: A standardized evaluation is critical for perfumers to build a consistent "scent memory" of an ingredient. Dilution is necessary as smelling raw materials neat can be overwhelming and misleading. Evaluating on a smelling strip over time reveals the ingredient's volatility and how its character evolves from top to base notes.

Materials:

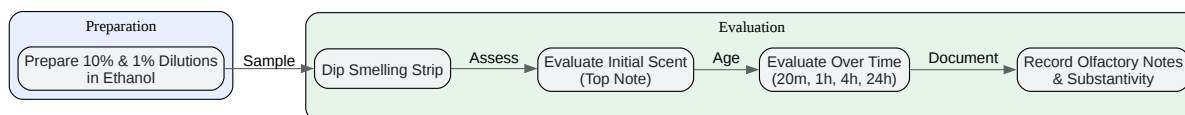
- **4-Phenyl-1-Butanol** (purity >97%)[7]
- Ethanol, 200 proof, odorless (perfumer's alcohol)

- Glass beakers and graduated cylinders
- Pipettes
- Standard paper smelling strips (blotters)
- A well-ventilated, odor-neutral evaluation room[8]

Procedure:

- Preparation of Dilutions: Prepare a 10% and a 1% dilution of **4-phenyl-1-butanol** in ethanol. This is crucial for assessing the character without causing olfactory fatigue.
- Initial Evaluation:
 - Dip a clean smelling strip into the 10% solution, ensuring it is submerged about 1 cm.
 - Remove the strip and allow the ethanol to evaporate for approximately 10-15 seconds.
 - Bring the strip towards your nose (do not touch it) and take short, gentle sniffs.
 - Record initial impressions: main character (e.g., rose, floral), secondary notes (e.g., green, herbaceous, woody), and perceived intensity.
- Time-Course Evaluation (Substantivity):
 - Place the dipped smelling strip on a labeled holder.
 - Evaluate the scent from the strip again at set intervals: 20 minutes, 1 hour, 4 hours, and 24 hours.
 - At each interval, note any changes in the odor profile and the decrease in intensity. This assesses the material's longevity and the character of its "dry-down."
- Comparative Evaluation: Repeat the process with the 1% solution to assess how the character changes at lower concentrations, which is often more relevant to its final use in a complex fragrance.

Workflow Visualization:



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Caption: Workflow for the sensory evaluation of a fragrance ingredient.

Protocol 2: Incorporation into a Model Fragrance Accord

Objective: To assess the performance and synergistic effects of **4-phenyl-1-butanol** within a simple floral (rose) accord.

Causality: An ingredient's true value is revealed when blended with other materials. This protocol creates a basic framework to observe how **4-phenyl-1-butanol** modifies and enhances a classic fragrance structure. The chosen co-ingredients are standard in rose accords, providing a reliable baseline for comparison.

Materials:

- **4-Phenyl-1-Butanol**
- Phenylethyl Alcohol (PEA) - Base rose scent
- Citronellol - Fresh, rosy, citrusy note
- Geraniol - Sweet, rosy, floral note
- Linalool - Light, floral, woody note
- Ethanol (perfumer's alcohol)

- Digital scale (0.001g precision)
- Glass beakers and stirring rod

Procedure:

- Formulation: Create two versions of a simple rose accord: one as a control and one containing **4-phenyl-1-butanol**. Weigh the ingredients precisely according to the table below into separate beakers.

Ingredient	Control Accord (parts)	Test Accord (parts)	Function
Phenylethyl Alcohol	40	40	Main rose body
Citronellol	30	30	Freshness, dewy character
Geraniol	20	15	Sweetness, floralcy
Linalool	10	5	Brightness, natural feel
4-Phenyl-1-Butanol	0	10	Modifier/Fixative
Total	100	100	

- Blending: Gently stir each blend until all components are fully homogenized.
- Maceration (Aging): Cover the beakers and allow the accords to macerate for at least 48 hours at room temperature. This allows the molecules to "settle" and the fragrance to mature.
- Comparative Evaluation:
 - Prepare 10% dilutions of both the Control and Test accords in ethanol.
 - Using the sensory evaluation method from Protocol 1, compare the two accords on smelling strips.

- Specifically note the differences in:
 - Initial Impression: Does the test accord feel richer or more complex?
 - Character: How does the **4-phenyl-1-butanol** alter the overall rose scent? Does it add a green, herbaceous, or woody facet?
 - Longevity: Compare the strips after several hours. Does the test accord last longer?

Protocol 3: Stability Assessment in a Finished Product

Objective: To evaluate the stability of a fragrance containing **4-phenyl-1-butanol** when incorporated into a cosmetic base (e.g., a simple lotion).

Causality: Fragrance ingredients can be unstable in certain product bases or under environmental stress (heat, light), leading to discoloration or scent degradation. This protocol simulates real-world conditions to ensure the final product remains stable throughout its shelf life.^[9]

Materials:

- Test Accord from Protocol 2 (containing **4-phenyl-1-butanol**)
- Unscented cosmetic base (lotion, cream, or shower gel)
- Glass or PET containers for samples
- Controlled environment chambers (e.g., 40°C oven, light exposure box)

Procedure:

- Product Preparation: Incorporate the Test Accord into the unscented cosmetic base at a typical concentration (e.g., 0.5-1.0% by weight). Mix thoroughly to ensure homogeneity. Package the final product into several identical containers.
- Sample Storage:
 - Control Sample: Store one sample at room temperature (approx. 20-22°C) in the dark.

- Accelerated Aging: Place other samples under stressed conditions:
 - One sample in an oven at 40°C (to simulate long-term aging).
 - One sample in a light box or near a window (to test for UV stability).
- Evaluation:
 - Evaluate all samples weekly for a period of 4-8 weeks.
 - Compare the aged samples to the room temperature control.
 - Assess for any changes in:
 - Odor: Has the scent character or intensity changed?
 - Color: Has the product discolored?
 - Viscosity/Texture: Has the base formulation changed?
- Conclusion: Document the findings. **4-Phenyl-1-butanol** is generally stable, but this test validates its performance in a specific formulation.[\[5\]](#)

Safety and Regulatory Considerations

4-Phenyl-1-butanol, like all fragrance ingredients, is subject to safety assessments to ensure its safe use for consumers. It belongs to the structural group of Aryl Alkyl Alcohols.[\[10\]](#) The Research Institute for Fragrance Materials (RIFM) gathers and evaluates toxicological and dermatological data on fragrance ingredients.[\[10\]](#) Standards for safe use levels in different product categories are published by the International Fragrance Association (IFRA).[\[11\]](#)[\[12\]](#) Based on available data, **4-phenyl-1-butanol** is considered to have low acute toxicity, though like many alcohols, it may cause mild irritation with prolonged or concentrated skin exposure.[\[1\]](#) Formulators must always adhere to the latest IFRA guidelines and conduct their own safety assessments for finished products.[\[11\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Overall Fragrance Development Workflow


```
graph TD; subgraph "Creation & Formulation"; A[Brief & Concept] --> B["Ingredient Selection<br/>(e.g., 4-Phenyl-1-Butanol)"]; B --> C["Formulation & Blending<br/>(Accord Development)"]; end; C -- "Test" --> D["Application Testing<br/>(in Product Base)"]; C -- "Evaluate" --> E["Olfactory Evaluation<br/>(Protocol 1)"]; C -- "Refine" --> B; D --> F["Stability & Safety<br/>(Protocol 3)"]; E --> F; F -- "Pass" --> G["Finalization"]; F -- "Reformulate" --> C; subgraph "Finalization"; G --> H["Consumer Panel Testing"]; H --> I["Final Formulation Lock"]; end;
```

The flowchart illustrates the fragrance development process, organized into three main stages:

- Creation & Formulation (Blue Box):**
 - Brief & Concept:** The starting point of the process.
 - Ingredient Selection (e.g., 4-Phenyl-1-Butanol):** Selection of raw materials.
 - Formulation & Blending (Accord Development):** The core development stage where ingredients are combined.
- Evaluation & Testing (Green Box):**
 - Application Testing (in Product Base):** Testing the formulation in its intended application.
 - Olfactory Evaluation (Protocol 1):** Sensory evaluation of the fragrance.
 - Stability & Safety (Protocol 3):** Testing for product stability and safety.
- Finalization (Yellow Box):**
 - Consumer Panel Testing:** Testing the fragrance with a target audience.
 - Final Formulation Lock:** The final step where the formulation is locked for production.

Flow and Feedback:

- Arrows indicate the primary flow from top to bottom.
- A **Test** arrow leads from Formulation & Blending to Application Testing.
- An **Evaluate** arrow leads from Formulation & Blending to Olfactory Evaluation.
- A **Refine** arrow leads from Olfactory Evaluation back to Ingredient Selection, indicating a feedback loop for reformulation.
- Arrows from Application Testing and Olfactory Evaluation lead to Stability & Safety.
- A **Pass** arrow leads from Stability & Safety to Finalization.
- A **Reformulate** arrow leads from Stability & Safety back to Formulation & Blending, indicating a feedback loop for reformulation.

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Caption: Iterative workflow of fragrance development and testing.

Conclusion

4-Phenyl-1-butanol is a versatile and valuable material in perfumery. Its mild, rosy, and slightly woody-herbaceous character allows it to enhance floral compositions, while its low volatility provides excellent fixative properties. For researchers and developers, a systematic approach encompassing detailed olfactory analysis, performance testing in accords, and stability evaluation in final product forms is essential to fully harness its creative potential. By following structured protocols and adhering to safety guidelines, formulators can effectively utilize **4-phenyl-1-butanol** to create sophisticated, well-rounded, and lasting fragrances.

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